

Comprehensive Disposal Guide: Methyl 4-(methylamino)-4-oxobutyrates

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Compound of Interest

Compound Name: Methyl 4-(methylamino)-4-oxobutyrates

CAS No.: 68758-86-1

Cat. No.: B15347051

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Chemical Identity & Hazard Profiling

Before initiating any disposal workflow, the chemical nature of the substance must be understood to prevent incompatible reactions in the waste stream.

- Chemical Name: **Methyl 4-(methylamino)-4-oxobutyrates**
- Systematic Name: Methyl
-methylsuccinamate; Methyl 3-(methylcarbamoyl)propanoate
- Molecular Formula:
- Functional Groups: Ester (Methyl), Amide (Secondary,
-methyl)[1]
- Physical State: Typically a viscous oil or low-melting solid.

Risk Assessment Matrix

Hazard Class	Rating (1-4)	Description	Critical Implication for Disposal
Health	2 (Moderate)	Skin/Eye Irritant; Potential Sensitizer.	Do not dispose of via sink/drain. Avoid aerosolization.[2][3]
Flammability	1 (Slight)	Combustible organic liquid/solid.	Compatible with standard organic solvent waste streams.
Reactivity	0 (Stable)	Stable under normal conditions.	Avoid strong acids/bases which trigger hydrolysis (see Section 3).[1]

Core Directive: The Disposal Strategy

Primary Disposal Method:High-Temperature Incineration Secondary Disposal Method:Chemical Waste Stream (Non-Halogenated)[1]

CRITICAL SAFETY WARNING: Do NOT attempt chemical neutralization via hydrolysis. While esters and amides can typically be neutralized via basic hydrolysis (e.g., NaOH), hydrolyzing this specific compound releases Methylamine (

), a toxic, flammable gas (bp -6°C).[1] Standard benchtop neutralization poses a severe inhalation and fire risk. Direct incineration is the only safe, validated disposal route.[1]

Operational Disposal Workflows

Workflow A: Routine Liquid/Solid Waste Disposal

- Segregation:
 - Classify as Non-Halogenated Organic Waste.

- Incompatible: Do not mix with strong oxidizers (e.g., Nitric acid) or strong bases (e.g., Sodium hydroxide).[1]
- Containerization:
 - Use HDPE (High-Density Polyethylene) or Glass containers.
 - Ensure the container is rated for organic solvents.
- Labeling:
 - Label clearly: "Contains: **Methyl 4-(methylamino)-4-oxobutyrat**e - Irritant - Organic Ester/Amide."
 - Mark with GHS Warning symbol (Exclamation Mark).

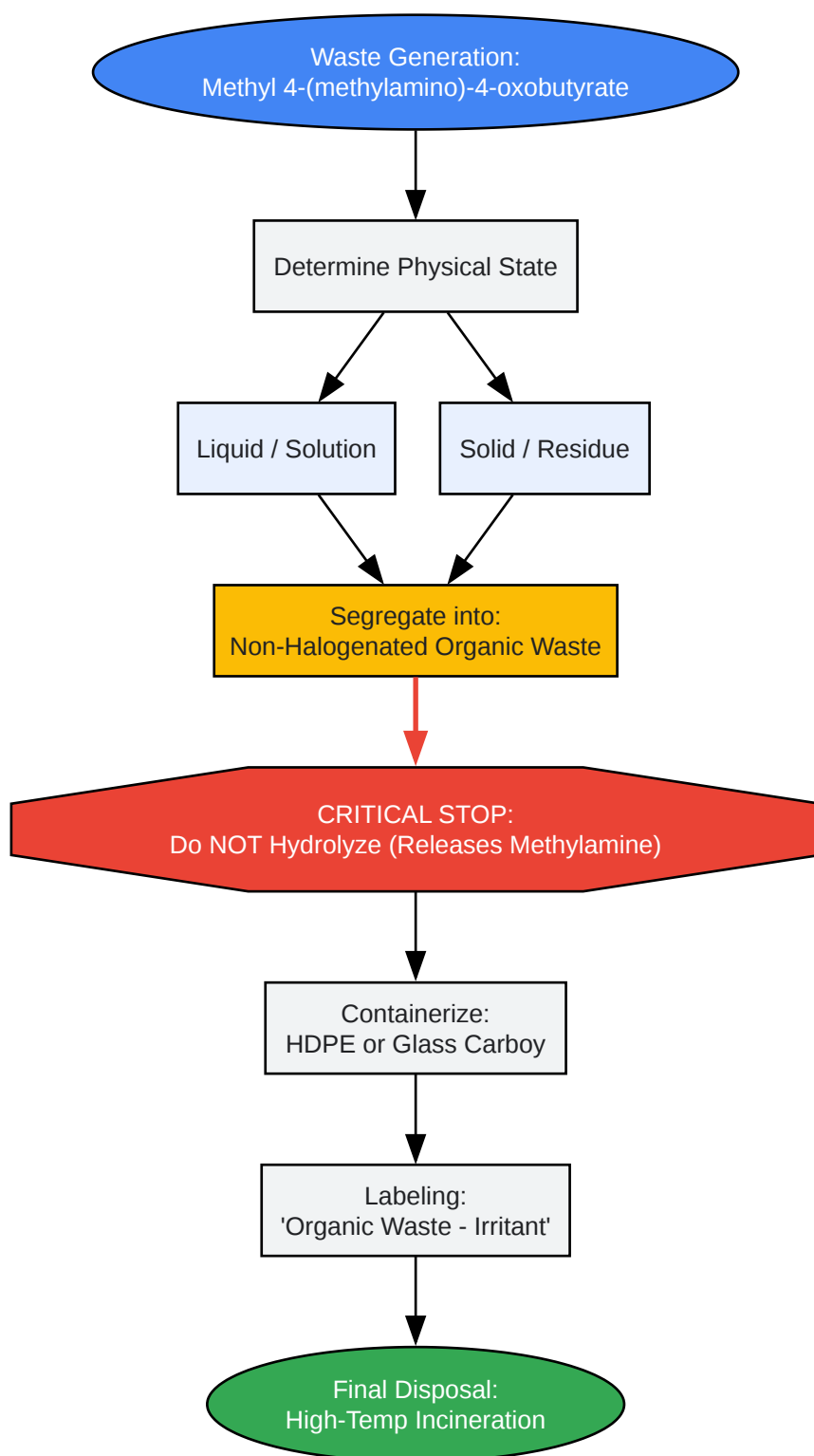
Workflow B: Spill Management (Immediate Action)

In the event of a spill, containment takes precedence over cleanup.

- Evacuate & Ventilate: Clear the immediate area.[3]
- PPE: Wear Nitrile gloves (double-gloved recommended), safety goggles, and a lab coat.[1]
- Absorb: Use an inert absorbent (Vermiculite, Sand, or Universal Spill Pads).[1] Do not use sawdust (fire hazard with potential oxidizers).
- Collect: Scoop absorbed material into a wide-mouth hazardous waste jar.
- Clean: Wipe the surface with soap and water; collect wipes as solid hazardous waste.

Visualized Protocols

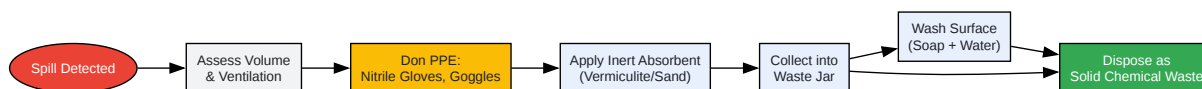
Figure 1: Disposal Decision Logic



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Caption: Decision tree prioritizing segregation and prohibiting hydrolysis to prevent toxic gas release.

Figure 2: Spill Response Protocol



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Caption: Step-by-step spill response emphasizing inert absorption and containment.

Regulatory Compliance & Transport

- EPA (USA): Dispose of in accordance with 40 CFR 261. This material is typically classified as a D001 (Ignitable) or non-listed organic waste depending on the solvent matrix.
- EU Waste Code (EWC): 07 05 04* (other organic solvents, washing liquids and mother liquors).[1]
- Transport (DOT/IATA):
 - Not regulated as a dangerous good for transport in small quantities unless in a flammable solvent.
 - Always verify SDS Section 14 for bulk transport.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for Methyl 4-oxobutyrates Derivatives. PubChem.[4][5][6] [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA).Hazard Communication Standard: Safety Data Sheets. United States Department of Labor. [\[Link\]](#)[1]
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Orientation Manual. EPA. [\[Link\]](#)

- European Chemicals Agency (ECHA). Guidance on the compilation of safety data sheets. ECHA. [[Link](#)]

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